

Azemiglitzone stability and storage

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Compound Focus: Azemiglitzone

CAS No.: 1133819-87-0

Cat. No.: S536393

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Physical & Chemical Properties

The table below summarizes key data on **azemiglitzone**'s structure and formulation for your experimental planning.

Property	Details
Molecular Formula	C ₁₉ H ₁₇ NO ₅ S (parent compound) [1] [2]
Molecular Weight	371.41 g/mol (parent compound) [3] [1]

| **CAS Number** | 1133819-87-0 (**Azemiglitzone**) [3] [1] 1314533-27-1 (**Azemiglitzone** potassium, MSDC-0602K) [4] | | **Form** | Solid (**Azemiglitzone** potassium) [4] | | **Color** | White to off-white (**Azemiglitzone** potassium) [4] | | **Purity** | 99.53% (**Azemiglitzone** potassium from MedChemExpress) [4] |

Storage & Handling Guidelines

Proper storage is critical for maintaining **azemiglitzone** potassium stability. The table below outlines the key recommendations.

Aspect	Guideline
Recommended Storage	4°C, sealed storage, away from moisture [4].
Long-Term Stock Solution	-80°C for 6 months; -20°C for 1 month (sealed, away from moisture) [4].
Short-Term Storage	Room temperature (in continental US); may vary elsewhere [4].
Stability	3 years at -21°C powder [3].

Solubility & Solution Preparation

Azemiglitazone potassium solubility data and solution preparation methods are summarized below.

Parameter	Details
Solubility in DMSO	250 mg/mL (610.50 mM); requires ultrasonic treatment. Note: Hygroscopic DMSO significantly impacts solubility; use newly opened DMSO [4].
Solubility in Water	Insoluble [3].
Solubility in Ethanol	Insoluble [3].
In Vivo Formulation (Example)	≥5 mg/ml homogeneous suspension in CMC-Na solution [3].

Experimental Protocol Reference

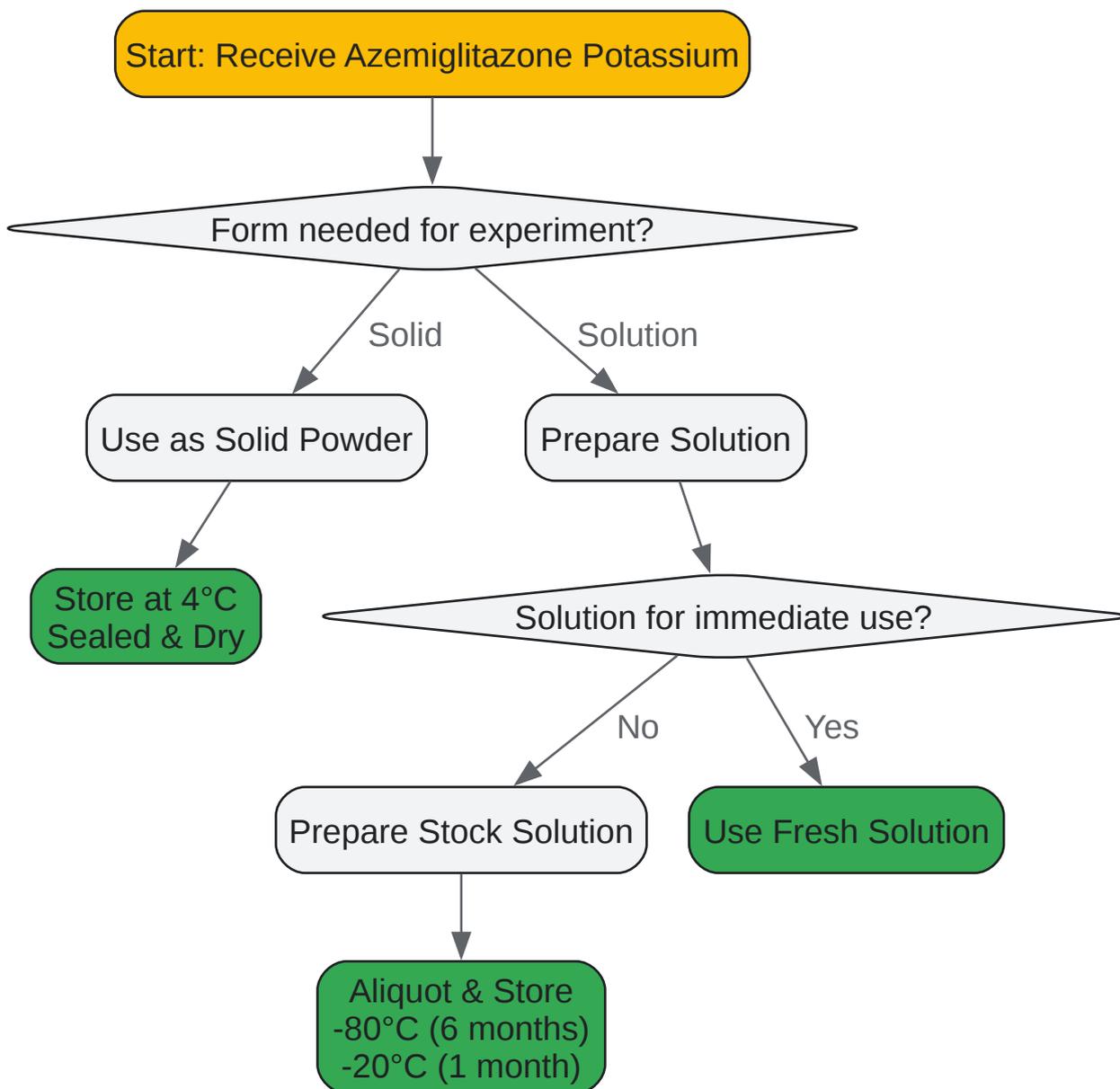
While detailed troubleshooting guides are unavailable, the following preclinical study protocol may serve as a useful reference.

- **Animal Model:** Five-week-old male db/db mice on C57BL/6J background and age/sex-matched db/+ control mice [4].
- **Dosage:** 30 mg/kg MSDC-0602K; 0.2 mg/kg Liraglutide [4].
- **Administration:**
 - MSDC-0602K: administered by daily oral gavage [4].

- Liraglutide: administered by subcutaneous injection every other day [4].
- Combination: MSDC-0602K (daily gavage) + Liraglutide (s.c. injection every other day) [4].
- **Key Findings:** The combination treatment corrected glycemia, reduced insulinemia, and more significantly improved glucose tolerance and liver histology compared to monotherapies [4].

Experimental Workflow & Handling

The diagram below outlines the key decision points for handling **azemiglitazone** potassium in the lab.



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Seeking Further Information

The available data covers basic handling. For deeper technical support, I suggest these approaches:

- **Contact Suppliers Directly:** For specific troubleshooting (e.g., precipitate formation, low activity), the technical support teams at chemical suppliers like MedChemExpress [4] and Selleckchem [3] are the best resource.
- **Consult Scientific Literature:** Look for recent research articles using **azemiglitazone** in similar experimental models (e.g., Kamm et al., J Biol Chem, 2021 [2]) for detailed methodological insights.
- **Reach Out to Developers:** Contacting the developer, **Cirius Therapeutics** [5], may provide access to additional non-public technical documents.

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References

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3. Azemiglitazone (MSDC-0602) | Mitochondrial pyruvate ... [selleckchem.com]
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To cite this document: Smolecule. [Azemiglitazone stability and storage]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b536393#azemiglitazone-stability-and-storage>]

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